

Hexaglycerol: A Comprehensive Technical Guide on Biocompatibility and Toxicity

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Compound of Interest

Compound Name: Hexaglycerol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the biocompatibility and toxicity profile of **hexaglycerol** (Polyglycerin-6), a polyglycerol compound with increasing applications in the pharmaceutical, cosmetic, and food industries. This document summarizes key toxicological data from in vitro and in vivo studies, details experimental methodologies, and visualizes relevant biological pathways and workflows to support safety and risk assessment for researchers, scientists, and drug development professionals.

Executive Summary

Hexaglycerol is generally recognized as a safe and biocompatible material with low toxicity. Its favorable safety profile is supported by a range of in vitro and in vivo studies. The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that Polyglycerin-6 is safe for use in cosmetics.^{[1][2]} This assessment is further supported by the low toxicity profile of its monomer, glycerin, and various polyglyceryl esters. While data specific to **hexaglycerol** for all toxicological endpoints is not exhaustive, a combination of direct studies and read-across data from structurally similar compounds provides a strong basis for its safety assessment. This guide consolidates the available quantitative data and experimental details to provide a comprehensive resource for professionals in the field.

Acute Toxicity

The acute toxicity of **hexaglycerol** and related polyglycerols is consistently low across various studies.

Table 1: Acute Oral Toxicity Data

Test Substance	Species	Route	LD50	Reference
20% Diglycerin in water	Rat	Oral	> 2000 mg/kg bw	[2]
25% Diglycerin in water	Rat	Oral	> 5000 mg/kg bw	[2]
Polyglyceryl Esters of Fatty Acids	Rat	Oral	7, 14, and 29 g/kg bw (no toxic effect)	

Dermal and Ocular Irritation and Sensitization

Hexaglycerol and its related compounds have been shown to be non-irritating and non-sensitizing to the skin and eyes.

Dermal Irritation

Studies on diglycerin, a close structural analog of **hexaglycerol**, have demonstrated a lack of dermal irritation.

Table 2: Dermal Irritation Studies

Test Substance	Species	Concentration	Observation	Reference
Diglycerin	Rabbit	100% (neat)	Not irritating after 4-hour application	[3]
Polyglycerin-3	Rabbit	100%	Not irritating	[3]
Diglycerin	Human	100% (neat)	Not irritating in a 24-hour patch test	[3]

Ocular Irritation

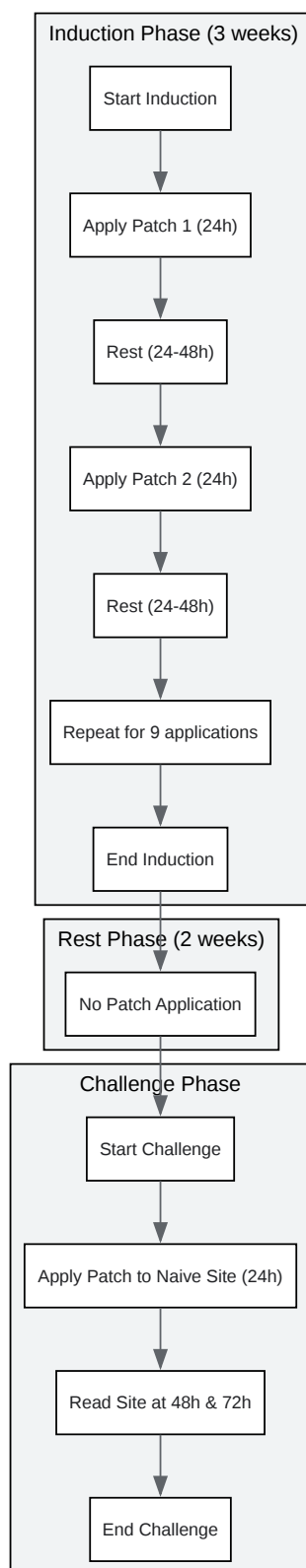
Data on polyglyceryl esters suggest a low potential for eye irritation.

Skin Sensitization

Human Repeat Insult Patch Tests (HRIPT) are a standard method for assessing the skin sensitization potential of a substance.

Experimental Protocol: Human Repeat Insult Patch Test (HRIPT)

The HRIPT protocol is designed to determine the potential of a test material to induce skin sensitization through repeated applications.



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Figure 1: Workflow of the Human Repeat Insult Patch Test (HRIPT).

Genotoxicity

A battery of in vitro genotoxicity tests has been conducted on polyglycerols, with consistently negative results. These findings are crucial as they mitigate the concerns arising from the lack of direct long-term carcinogenicity studies on **hexaglycerol**.[\[2\]](#)

Table 3: Summary of In Vitro Genotoxicity Studies

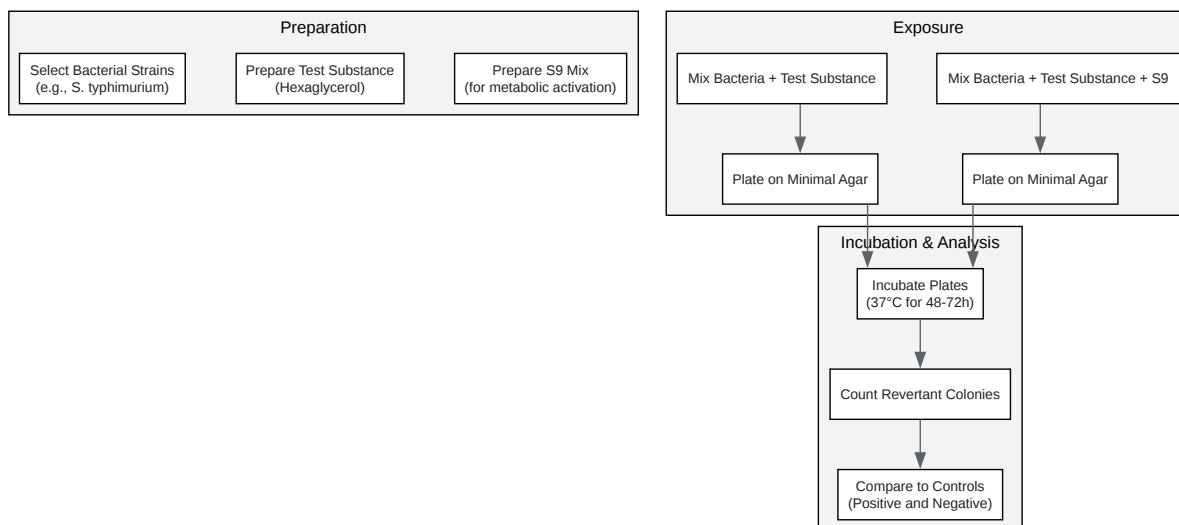
Assay	Test System	Metabolic Activation	Result	Reference
Bacterial Reverse Mutation (Ames Test)	<i>S. typhimurium</i>	With and Without S9	Negative	[2]
Chromosomal Aberration	Mammalian Cells	With and Without S9	Negative	[2]

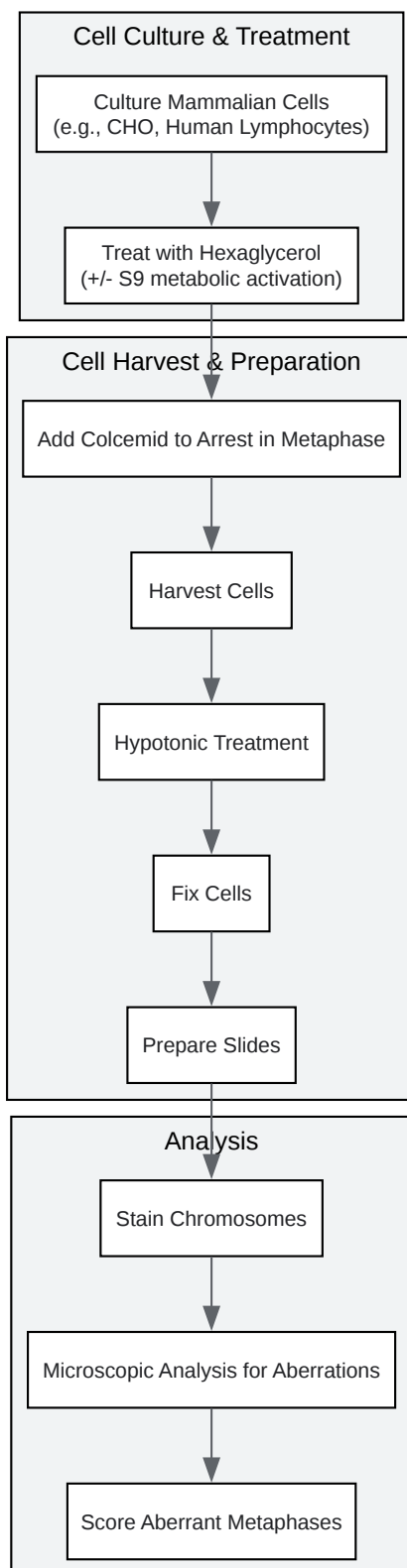
Bacterial Reverse Mutation Assay (Ames Test)

The Ames test is a widely used method to assess the mutagenic potential of a chemical.

Experimental Protocol: Ames Test (OECD 471)

The following diagram outlines the general workflow for conducting a bacterial reverse mutation assay.





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References

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- To cite this document: BenchChem. [Hexaglycerol: A Comprehensive Technical Guide on Biocompatibility and Toxicity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12301427#hexaglycerol-biocompatibility-and-toxicity-studies]

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